

Application Note: Gas Chromatography Analysis of 2,2,3,5,5-Pentamethylhexane

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Compound of Interest

Compound Name: 2,2,3,5,5-Pentamethylhexane

Cat. No.: B14715668

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Abstract

This application note details a robust method for the qualitative and quantitative analysis of **2,2,3,5,5-pentamethylhexane** using gas chromatography with flame ionization detection (GC-FID). The protocol is designed for researchers, scientists, and professionals in the pharmaceutical and chemical industries. The methodology presented here is adapted from established techniques for the analysis of gasoline range organics (GRO) and other volatile hydrocarbons, ensuring high sensitivity, and reproducibility.

Introduction

2,2,3,5,5-Pentamethylhexane is a highly branched aliphatic hydrocarbon with the chemical formula $C_{11}H_{24}$. Accurate and reliable quantification of this and similar branched alkanes is crucial in various fields, including petrochemical analysis, environmental monitoring, and as a reference standard in drug development and chemical synthesis. Gas chromatography is the premier analytical technique for the separation and analysis of such volatile compounds. This document provides a comprehensive protocol for its analysis by GC-FID, including sample preparation, instrument parameters, and expected results.

Experimental Protocol

This protocol is a general guideline and may require optimization based on the specific sample matrix and instrumentation.

Sample Preparation

Given the volatile nature of **2,2,3,5,5-pentamethylhexane**, static headspace sampling is the recommended technique to minimize matrix effects and protect the GC system.

Reagents and Materials:

- **2,2,3,5,5-Pentamethylhexane** standard
- Volatile organic solvent (e.g., methanol, hexane) for stock solutions
- Deionized water
- 20 mL headspace vials with PTFE-lined septa and aluminum caps
- Crimper for sealing vials

Procedure:

- **Standard Preparation:** Prepare a stock solution of **2,2,3,5,5-pentamethylhexane** in a suitable volatile solvent. From this stock, prepare a series of calibration standards in deionized water in sealed headspace vials.
- **Sample Handling:** For liquid samples, accurately transfer a known volume or weight into a headspace vial. For solid samples, a known weight should be used.
- **Matrix Modification:** If necessary, add a matrix modifier (e.g., salts) to the vials to improve the partitioning of the analyte into the headspace.
- **Sealing:** Immediately seal the vials after adding the sample and standards to prevent the loss of volatile compounds.

Gas Chromatography (GC) Conditions

The following GC parameters are recommended for the analysis of **2,2,3,5,5-pentamethylhexane**.

Parameter	Value
Gas Chromatograph	A system equipped with a split/splitless injector and a flame ionization detector (FID)
Column	Non-polar column, e.g., DB-1, HP-1, or equivalent (100% dimethylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness
Carrier Gas	Helium or Hydrogen, constant flow rate of 1.0 mL/min
Injector Temperature	250 °C
Injection Mode	Split (split ratio of 20:1, adjust as needed)
Oven Program	Initial temperature: 40 °C, hold for 2 minutes. Ramp to 200 °C at 10 °C/min. Hold at 200 °C for 5 minutes.
Detector	Flame Ionization Detector (FID)
Detector Temperature	280 °C
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min
Makeup Gas (N ₂)	25 mL/min

Headspace Autosampler Conditions

Parameter	Value
Vial Equilibration Time	15 minutes
Vial Temperature	80 °C
Loop Temperature	90 °C
Transfer Line Temperature	100 °C
Injection Volume	1 mL
Vial Pressurization	10 psi

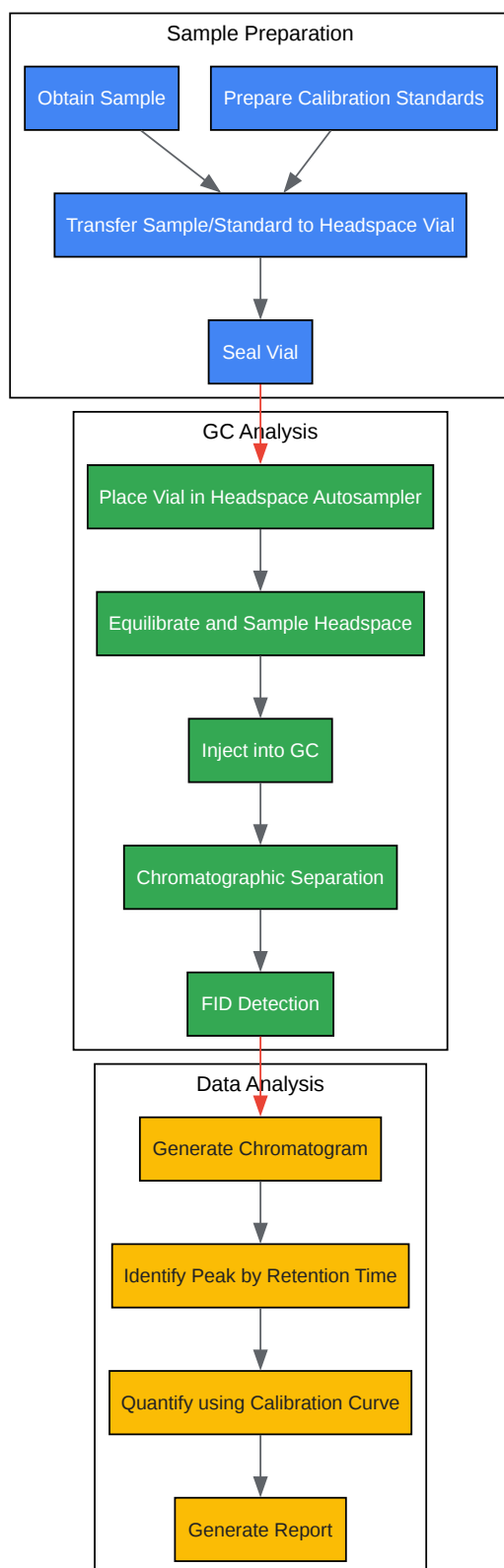
Quantitative Data

The following table summarizes the expected quantitative data for the analysis of **2,2,3,5,5-pentamethylhexane**. The retention time is an estimate based on its boiling point and the behavior of similar branched alkanes on non-polar columns. Calibration data are representative of what is expected for volatile hydrocarbons using this method.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Analyte	Estimated Retention Time (min)	Calibration Range (µg/L)	Linearity (R ²)
2,2,3,5,5-Pentamethylhexane	8.5 - 9.5	5 - 500	> 0.995

Experimental Workflow

The following diagram illustrates the logical workflow for the GC analysis of **2,2,3,5,5-Pentamethylhexane**.



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Caption: Workflow for the GC analysis of **2,2,3,5,5-Pentamethylhexane**.

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